

PFI-6: Comprehensive Application Notes on Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: PFI-6

Cat. No.: B10821041

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Abstract

PFI-6 is a potent and selective chemical probe for the YEATS domain of Mixed Lineage Leukemia Translocated To 1 (MLLT1/ENL) and 3 (MLLT3/AF9).[1][2][3][4] As a critical tool in epigenetic research, understanding its solubility and proper handling is paramount for reproducible and accurate experimental outcomes. This document provides detailed application notes on the solubility of **PFI-6** in various solvents and a step-by-step protocol for the preparation of stock solutions.

PFI-6 Solubility

PFI-6 exhibits high solubility in dimethyl sulfoxide (DMSO), which is the recommended solvent for preparing concentrated stock solutions. Conversely, it is insoluble in aqueous solutions and ethanol. It is crucial to use fresh, anhydrous DMSO for dissolution, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of **PFI-6**. [3][5]

Table 1: Solubility of **PFI-6** in Common Laboratory Solvents

| Solvent | Solubility | Concentration | Molar Equivalent (MW: 391.42 g/mol) | Notes |
|---------|-------------|----------------|---|--|
| DMSO | Soluble | up to 78 mg/mL | ~199.27 mM | Use of fresh, anhydrous DMSO is highly recommended. [1] [3] |
| Soluble | 2 mg/mL | ~5.11 mM | Sonication and gentle warming may be required. [5] | |
| Soluble | up to 10 mM | - | Recommended concentration for stock solutions. [6] | |
| Water | Insoluble | - | - | [1] [3] |
| Ethanol | Insoluble | - | - | [1] [3] |

Experimental Protocols

Preparation of a Concentrated PFI-6 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM **PFI-6** stock solution in DMSO.

Materials:

- **PFI-6** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Vortex mixer
- Sonicator (optional)

Protocol:

- Equilibrate **PFI-6**: Allow the vial of **PFI-6** powder to reach room temperature before opening to prevent condensation of moisture.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the required mass of **PFI-6**:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 391.42 \text{ g/mol} * 1000 \text{ mg/g} = 3.9142 \text{ mg}$
- Weigh **PFI-6**: Carefully weigh out the calculated amount of **PFI-6** powder and transfer it to a sterile vial.
- Add DMSO: Add the desired volume of anhydrous DMSO (in this case, 1 mL) to the vial containing the **PFI-6** powder.
- Dissolution: Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. If necessary, sonicate the solution in a water bath for short intervals to aid dissolution. Gentle warming can also be applied.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.

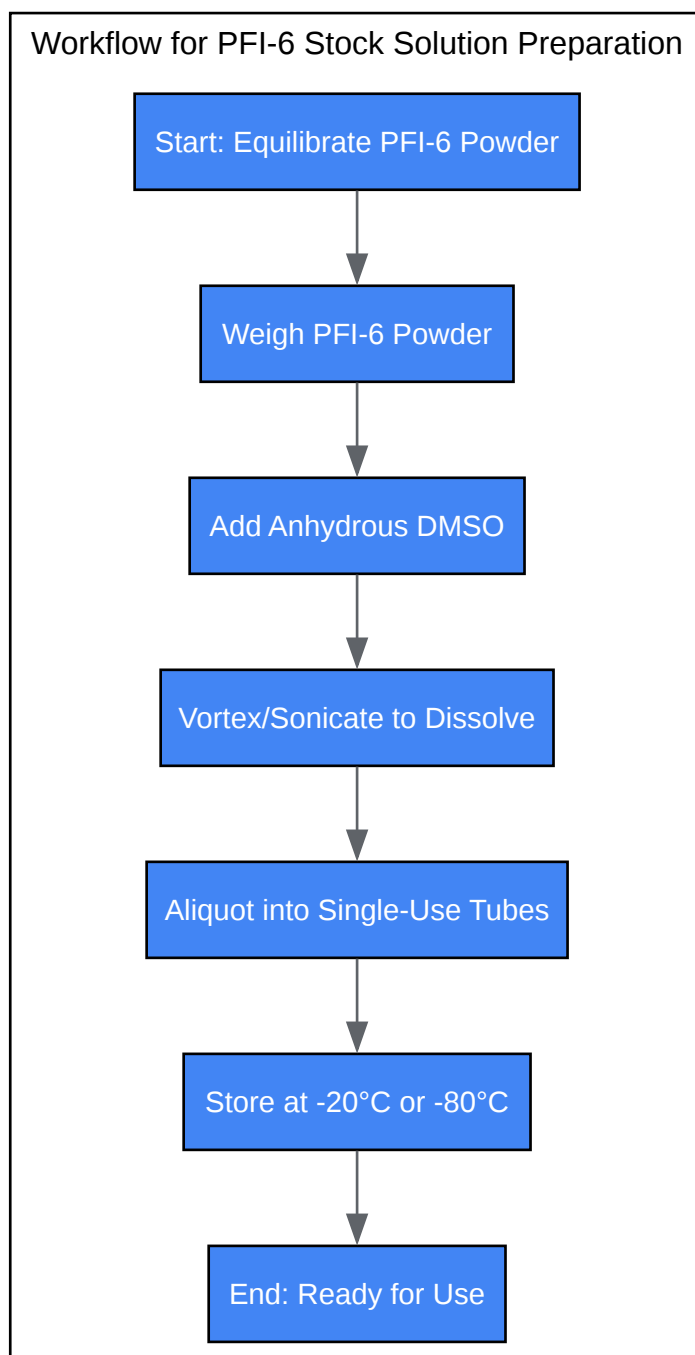
Storage of Stock Solutions:

- Long-term (up to 1 year): Store at -80°C.[\[1\]](#)
- Short-term (up to 1 month): Store at -20°C.[\[1\]](#)[\[7\]](#)

It is recommended to use aliquots within 6 months when stored at -80°C and within 1 month when stored at -20°C to ensure optimal activity.[\[7\]](#)

Visualizations

Experimental Workflow for PFI-6 Stock Solution Preparation

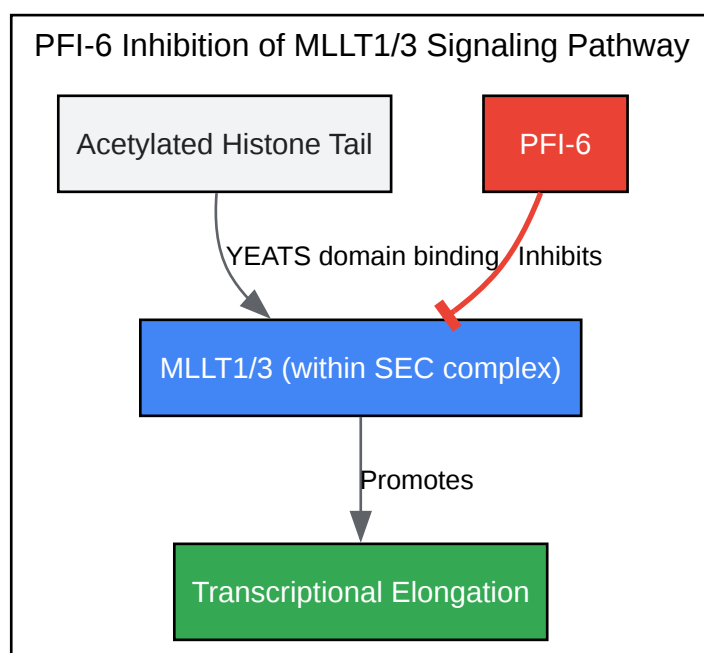


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Caption: Workflow for preparing **PFI-6** stock solutions.

PFI-6 Mechanism of Action in the MLLT1/3 Signaling Pathway

PFI-6 is a selective inhibitor of the YEATS domain of MLLT1 and MLLT3.^{[1][2][3][4]} These proteins are components of large transcriptional regulatory complexes, such as the Super Elongation Complex (SEC). The YEATS domain recognizes and binds to acetylated lysine residues on histone tails, a key step in recruiting the complex to chromatin and promoting transcriptional elongation. By binding to the YEATS domain, **PFI-6** competitively inhibits this interaction, leading to the downregulation of target gene expression, which is implicated in certain cancers like acute leukemia.



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Caption: **PFI-6** inhibits the MLLT1/3 signaling pathway.

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References

- 1. selleck.co.jp [selleck.co.jp]
- 2. condensates.com [condensates.com]
- 3. selleckchem.com [selleckchem.com]
- 4. Discovery of PFI-6, a small-molecule chemical probe for the YEATS domain of MLLT1 and MLLT3 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. eubopen.org [eubopen.org]
- 7. The intrinsically disordered proteins MLLT3 (AF9) and MLLT1 (ENL) – multimodal transcriptional switches with roles in normal hematopoiesis, MLL fusion leukemia, and kidney cancer - PMC [pmc.ncbi.nlm.nih.gov]
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